

In-Depth Technical Guide to W-5 Hydrochloride (CAS: 61714-25-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: W-5 hydrochloride

Cat. No.: B013482

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

W-5 hydrochloride, with the CAS number 61714-25-8, is a cell-permeable and reversible calmodulin (CaM) antagonist. Its chemical name is N-(6-aminohexyl)-1-naphthalenesulfonamide hydrochloride. This compound serves as a crucial tool in cell signaling research, primarily by inhibiting the activity of calmodulin-dependent enzymes. It is structurally related to the more potent calmodulin antagonist, W-7, and is often employed as a negative control to elucidate the specific effects of calmodulin inhibition in various cellular processes. This technical guide provides a comprehensive overview of **W-5 hydrochloride**, including its biochemical properties, mechanism of action, detailed experimental protocols for its use, and a summary of key quantitative data.

Core Properties and Mechanism of Action

W-5 hydrochloride functions as a competitive antagonist of calmodulin. Calmodulin is a ubiquitous, calcium-binding protein that acts as a key intracellular calcium sensor, modulating the activity of a wide array of downstream effector proteins in response to changes in intracellular calcium concentration ($[Ca^{2+}]_i$).

The primary mechanism of action of **W-5 hydrochloride** involves its binding to the hydrophobic domains of calmodulin that are exposed upon calcium binding. This interaction prevents calmodulin from binding to and activating its target enzymes, thereby inhibiting their function.

Quantitative Data

The following tables summarize the key quantitative data for **W-5 hydrochloride**, providing a clear comparison of its inhibitory activities.

Table 1: Inhibitory Potency of **W-5 Hydrochloride**

Target Enzyme	IC ₅₀ Value	Reference(s)
Myosin Light Chain Kinase (MLCK)	230 µM	[1]
Ca ²⁺ -Calmodulin-Dependent Phosphodiesterase	240 µM	[1][2][3]

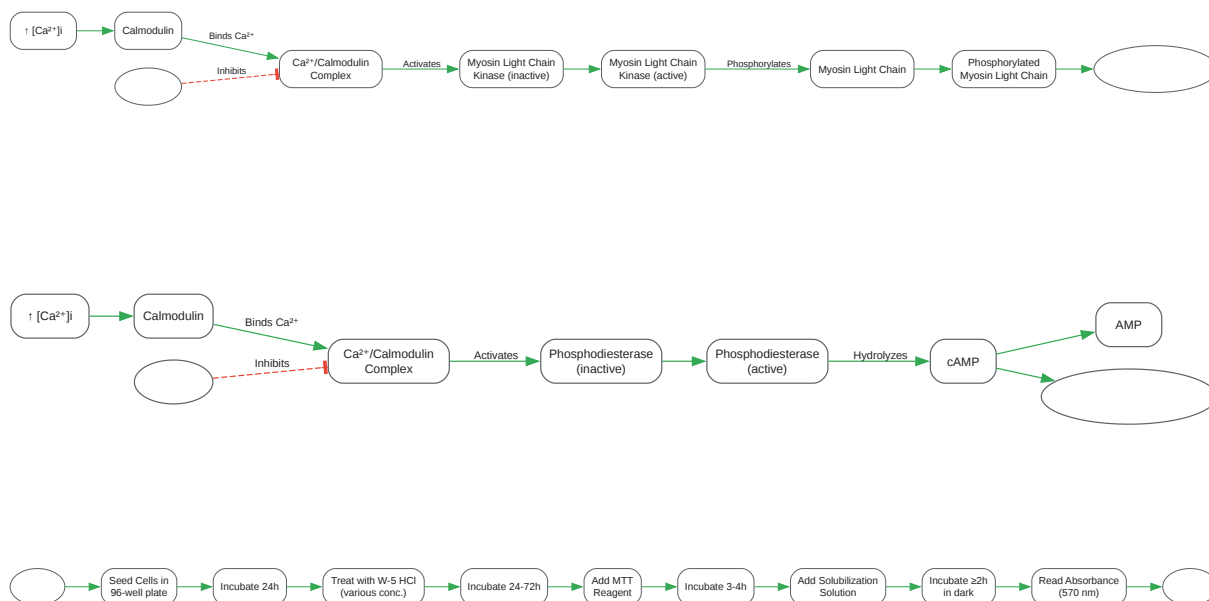
Table 2: Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	61714-25-8	[1][2]
Molecular Formula	C ₁₆ H ₂₂ N ₂ O ₂ S · HCl	
Molecular Weight	342.88 g/mol	
Appearance	Crystalline solid	
Solubility	Soluble in DMSO (50mM) and water (10mM)	

Signaling Pathways

W-5 hydrochloride's antagonism of calmodulin disrupts multiple signaling pathways. Below are diagrams illustrating its points of intervention in two major calmodulin-regulated pathways.

Inhibition of the Myosin Light Chain Kinase (MLCK) Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. journals.asm.org [journals.asm.org]
- 2. bpsbioscience.com [bpsbioscience.com]
- 3. resources.revvity.com [resources.revvity.com]
- 4. Cholinergic modulation of working memory activity in primate prefrontal cortex - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide to W-5 Hydrochloride (CAS: 61714-25-8)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b013482#w-5-hydrochloride-cas-number-61714-25-8\]](https://www.benchchem.com/product/b013482#w-5-hydrochloride-cas-number-61714-25-8)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com